

Application Notes and Protocols: Utilizing Aster-A Degraders for Lipid Metabolism Research

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Compound of Interest

Compound Name: Aster-A Ligand-3

Cat. No.: B12363589

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Introduction

The Aster family of proteins (Aster-A, -B, and -C) are crucial mediators of non-vesicular cholesterol transport from the plasma membrane to the endoplasmic reticulum (ER).^{[1][2]} This transport is a critical step in maintaining cellular cholesterol homeostasis. Dysregulation of this pathway is implicated in various metabolic disorders. Aster-A, being ubiquitously expressed, plays a significant role in this process. The development of targeted protein degraders, specifically Proteolysis Targeting Chimeras (PROTACs) against Aster-A, provides a powerful tool to acutely and selectively deplete Aster-A protein levels, enabling a detailed investigation of its role in lipid metabolism.

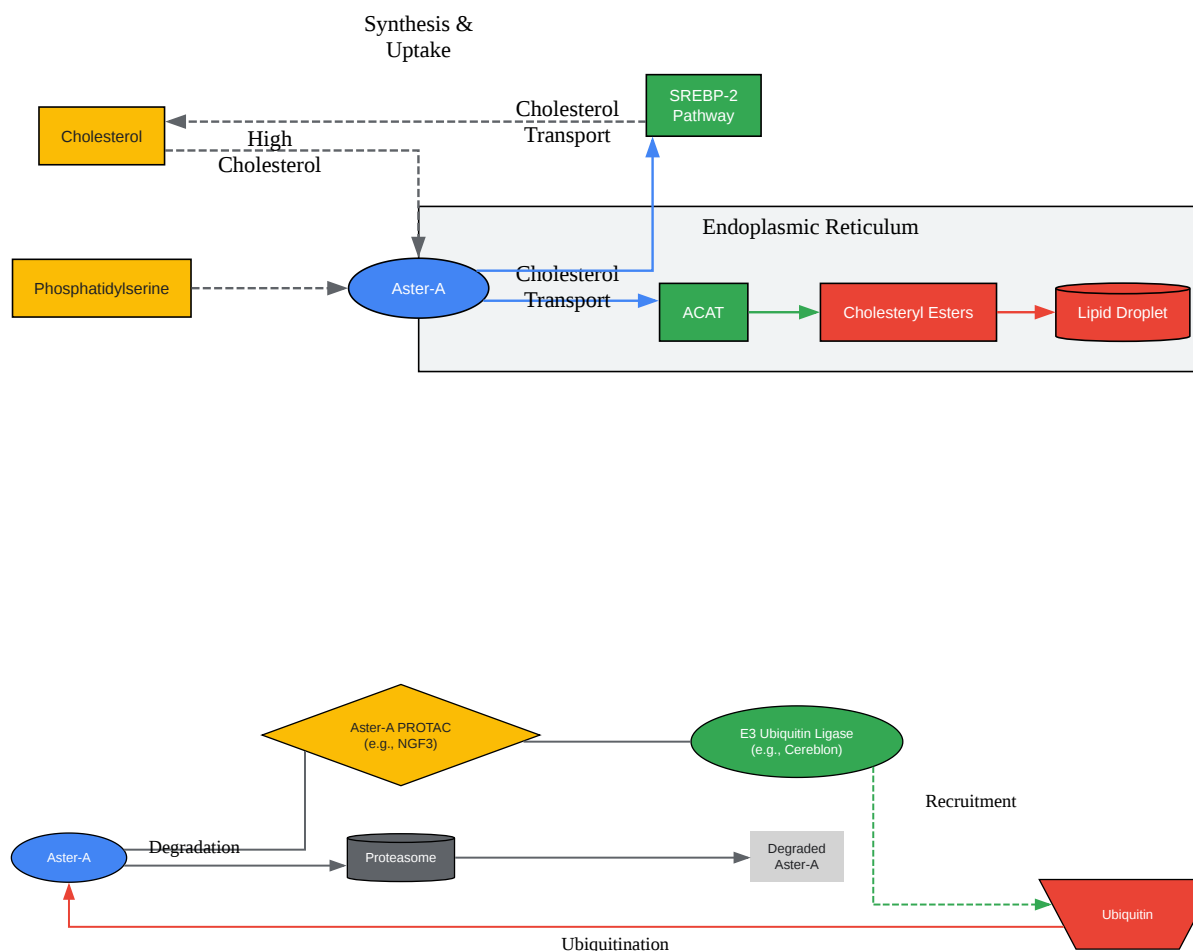
These application notes provide a comprehensive guide for the use of Aster-A degraders, such as the reported compound NGF3, in cellular models to study their impact on lipid metabolism.^[3] Detailed protocols for key experiments, quantitative data presentation, and visualizations of the underlying biological pathways and experimental workflows are included.

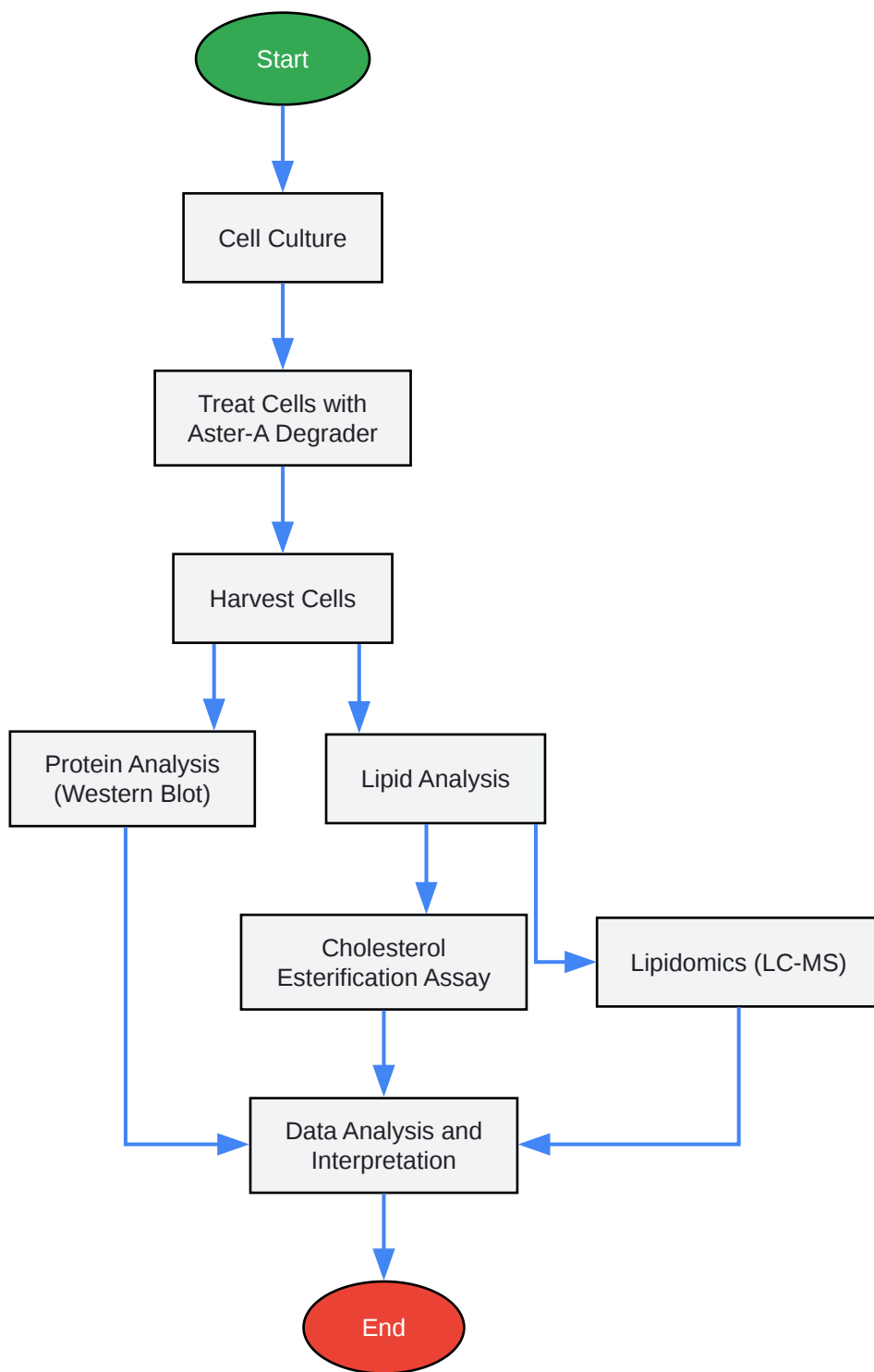
Mechanism of Action: Aster-A in Cholesterol Transport

Aster-A is an ER-anchored protein that senses cholesterol levels in the plasma membrane.^[2] Upon an increase in plasma membrane cholesterol, Aster-A's GRAM domain binds to

phosphatidylserine, facilitating the formation of a contact site between the plasma membrane and the ER.[1][4] The StART-like domain of Aster-A then facilitates the transfer of cholesterol from the plasma membrane to the ER.[2] In the ER, this cholesterol can be esterified by ACAT (Acyl-CoA: cholesterol acyltransferase) for storage in lipid droplets or can regulate the SREBP-2 (Sterol Regulatory Element-Binding Protein 2) pathway, which controls cholesterol biosynthesis and uptake.[5]

Signaling Pathway of Aster-A Mediated Cholesterol Transport





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